

# An In-depth Technical Guide to 4-Hydroxy-3-methyl-2-butanone

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## Compound of Interest

Compound Name: 4-Hydroxy-3-methyl-2-butanone

Cat. No.: B1265462

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This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and analysis of **4-Hydroxy-3-methyl-2-butanone**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Molecular Structure and Chemical Properties

**4-Hydroxy-3-methyl-2-butanone**, a beta-hydroxy ketone, is a clear, colorless liquid.<sup>[1]</sup> Its fundamental properties are summarized below.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference
CAS Number	3393-64-4	[2][3][4][5][6]
Molecular Formula	C5H10O2	[2][3][4][5][6][7][8]
Molecular Weight	102.13 g/mol	[6][9]
IUPAC Name	4-hydroxy-3-methylbutan-2-one	[9]
Synonyms	3-(Hydroxymethyl)-2-butanone, 4-Hydroxy-3-methylbutan-2-one	[2][3][4][5][8]
SMILES	<chem>CC(CO)C(C)=O</chem>	[10]
InChIKey	VVSRECWZBBJOTG-UHFFFAOYSA-N	[2][3][4][5]

Table 2: Physicochemical Data

Property	Value	Reference
Melting Point	2.5°C (estimate)	
Boiling Point	90-95 °C at 15 mmHg	
Density	0.993 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.438	

Below is a visualization of the molecular structure of **4-Hydroxy-3-methyl-2-butanone**.

Caption: 2D representation of the **4-Hydroxy-3-methyl-2-butanone** molecule.

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Hydroxy-3-methyl-2-butanone**.

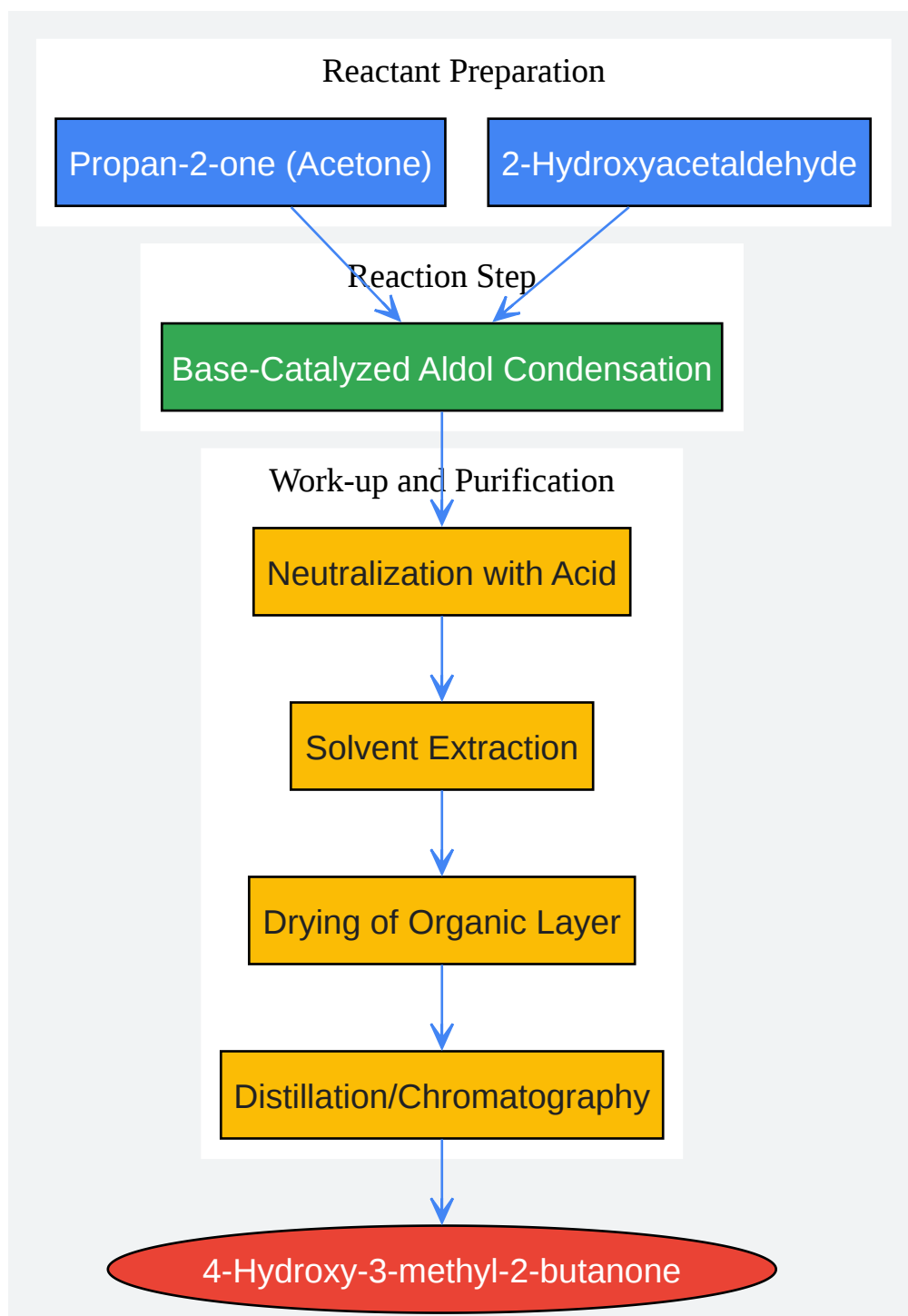
Table 3: Spectroscopic Data Summary

Technique	Key Peaks/Shifts	Reference
$^1\text{H}$ NMR	A: 3.75 ppm, B: 3.68 ppm, C: 2.69 ppm, D: 2.7 ppm, E: 2.206 ppm, F: 1.134 ppm	[2][7]
$^{13}\text{C}$ NMR	Data available, specific shifts not fully detailed in search results.	[7]
Mass Spectrometry (MS)	Molecular Ion ( $\text{M}^+$ ): 102	[2]
Infrared (IR) Spectroscopy	Data available from NIST/EPA Gas-Phase Infrared Database.	[3][4]

## Experimental Protocols

### Synthesis of 4-Hydroxy-3-methyl-2-butanone

While a definitive, detailed protocol for the synthesis of **4-Hydroxy-3-methyl-2-butanone** was not found in the search results, a general procedure can be inferred from the synthesis of similar beta-hydroxy ketones. One common method is the aldol condensation. A plausible synthetic workflow is outlined below.



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Caption: Generalized workflow for the synthesis of **4-Hydroxy-3-methyl-2-butanone**.

Methodology:

- **Reaction Setup:** A reaction vessel equipped with a stirrer, dropping funnel, and thermometer is charged with propan-2-one (acetone) and a suitable solvent under an inert atmosphere.
- **Base Addition:** A base catalyst (e.g., sodium hydroxide, potassium carbonate) is added to the acetone.
- **Aldol Addition:** 2-Hydroxyacetaldehyde is added dropwise to the reaction mixture while maintaining a low temperature to control the reaction rate and minimize side reactions.
- **Quenching and Work-up:** After the reaction is complete, the mixture is neutralized with a dilute acid. The aqueous layer is extracted with an organic solvent (e.g., diethyl ether, ethyl acetate).
- **Purification:** The combined organic layers are dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), filtered, and the solvent is removed under reduced pressure. The crude product is then purified by distillation or column chromatography to yield pure **4-Hydroxy-3-methyl-2-butanone**.

## Analytical Methods

The analysis of **4-Hydroxy-3-methyl-2-butanone** typically involves chromatographic and spectroscopic techniques. While a specific protocol for this compound is not detailed, the following methodology for the related compound 4-hydroxy-2-butanone can be adapted.[\[11\]](#)[\[12\]](#)

Gas Chromatography-Mass Spectrometry (GC-MS):[\[11\]](#)[\[12\]](#)

- **System:** Agilent 7890 GC system with a mass spectrometry detector.[\[11\]](#)[\[12\]](#)
- **Column:** 30 m  $\times$  0.25 mm  $\times$  0.25  $\mu\text{m}$  BP-WAX capillary column.[\[11\]](#)[\[12\]](#)
- **Injector and Detector Temperature:** 250  $^{\circ}\text{C}$ .[\[11\]](#)[\[12\]](#)
- **Split Ratio:** 50:1.[\[11\]](#)[\[12\]](#)
- **Sample Volume:** 1  $\mu\text{L}$ .[\[11\]](#)[\[12\]](#)
- **Temperature Program:**

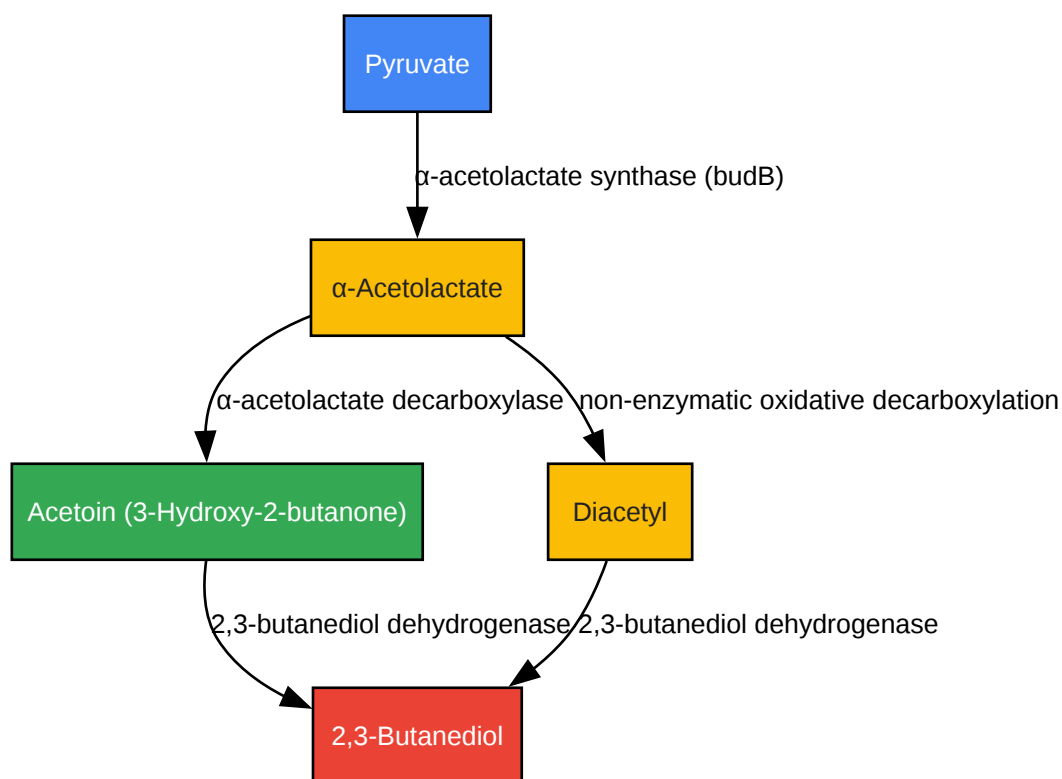
- Initial temperature: 70 °C for 7 minutes.[11][12]
- Ramp 1: Increase to 140 °C at 40 °C/min.[11][12]
- Hold: 20 minutes at 140 °C.[11][12]
- Ramp 2: Increase to 250 °C at 10 °C/min.[11][12]

## Biological Activity and Signaling Pathways

Direct evidence for the involvement of **4-Hydroxy-3-methyl-2-butanone** in specific signaling pathways in eukaryotes is not available in the reviewed literature. However, its constitutional isomer, 3-hydroxy-2-butanone (acetoin), is a key component of the 2,3-butanediol pathway in some bacteria, which is linked to pathogenesis.[13]

### The 2,3-Butanediol Pathway in *Pectobacterium carotovorum*

In the plant pathogen *Pectobacterium carotovorum*, the 2,3-butanediol pathway contributes to virulence.[13] The pathway involves the conversion of pyruvate to acetoin (3-hydroxy-2-butanone) and subsequently to 2,3-butanediol.[13] This process helps in the alkalinization of the environment, which is favorable for the activity of pectate lyases, enzymes that degrade plant cell walls.[13]



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Caption: The 2,3-butanediol pathway in *Pectobacterium carotovorum*.

## General Biological Role of Beta-Hydroxy Ketones

While specific data for **4-Hydroxy-3-methyl-2-butanone** is lacking, the broader class of ketone bodies, such as beta-hydroxybutyrate, are known to have significant biological roles. They serve as an alternative energy source for the brain during periods of low glucose availability. [14] Furthermore, beta-hydroxybutyrate can act as a signaling molecule, inhibiting histone deacetylases and influencing gene expression related to oxidative stress and neuroprotection. [14][15] It is plausible that other beta-hydroxy ketones could exhibit some signaling properties, but this remains an area for further investigation.

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